

"Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate CAS number and identifiers"

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Compound of Interest

Compound Name: Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate

Cat. No.: B147648

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In-Depth Technical Guide: Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate**, a heterocyclic compound with significant potential in pharmaceutical and agrochemical research. This document details its chemical identifiers, synthesis, and known biological activities, offering valuable insights for professionals in drug discovery and development.

Chemical Identifiers and Properties

Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate is a thiazole derivative characterized by a 2-chlorophenyl group at the second position and an ethyl carboxylate group at the fourth position of the thiazole ring.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	132089-36-2[1]
IUPAC Name	ethyl 2-(2-chlorophenyl)-1,3-thiazole-4-carboxylate[1]
Molecular Formula	C ₁₂ H ₁₀ ClNO ₂ S[1]
Molecular Weight	267.74 g/mol [1]
MDL Number	MFCD06738334[1]
PubChem ID	15170575[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Brown liquid
Purity	≥ 98% (HPLC)
Storage Conditions	Store at 0-8 °C

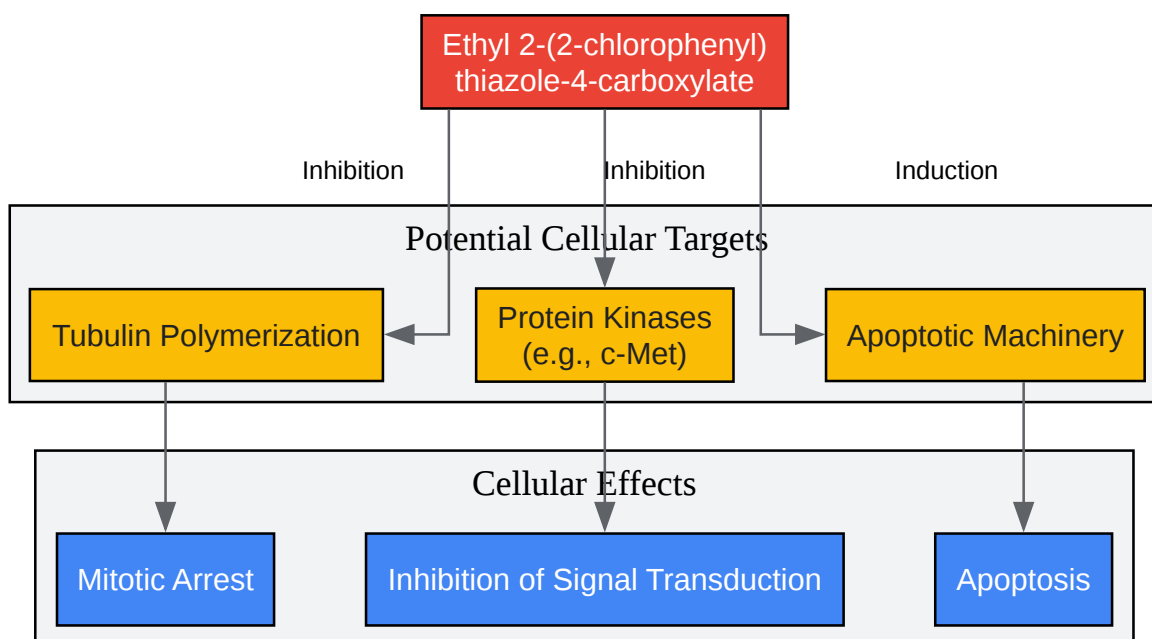
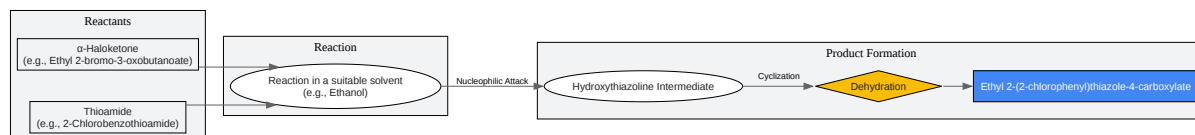
Synthesis

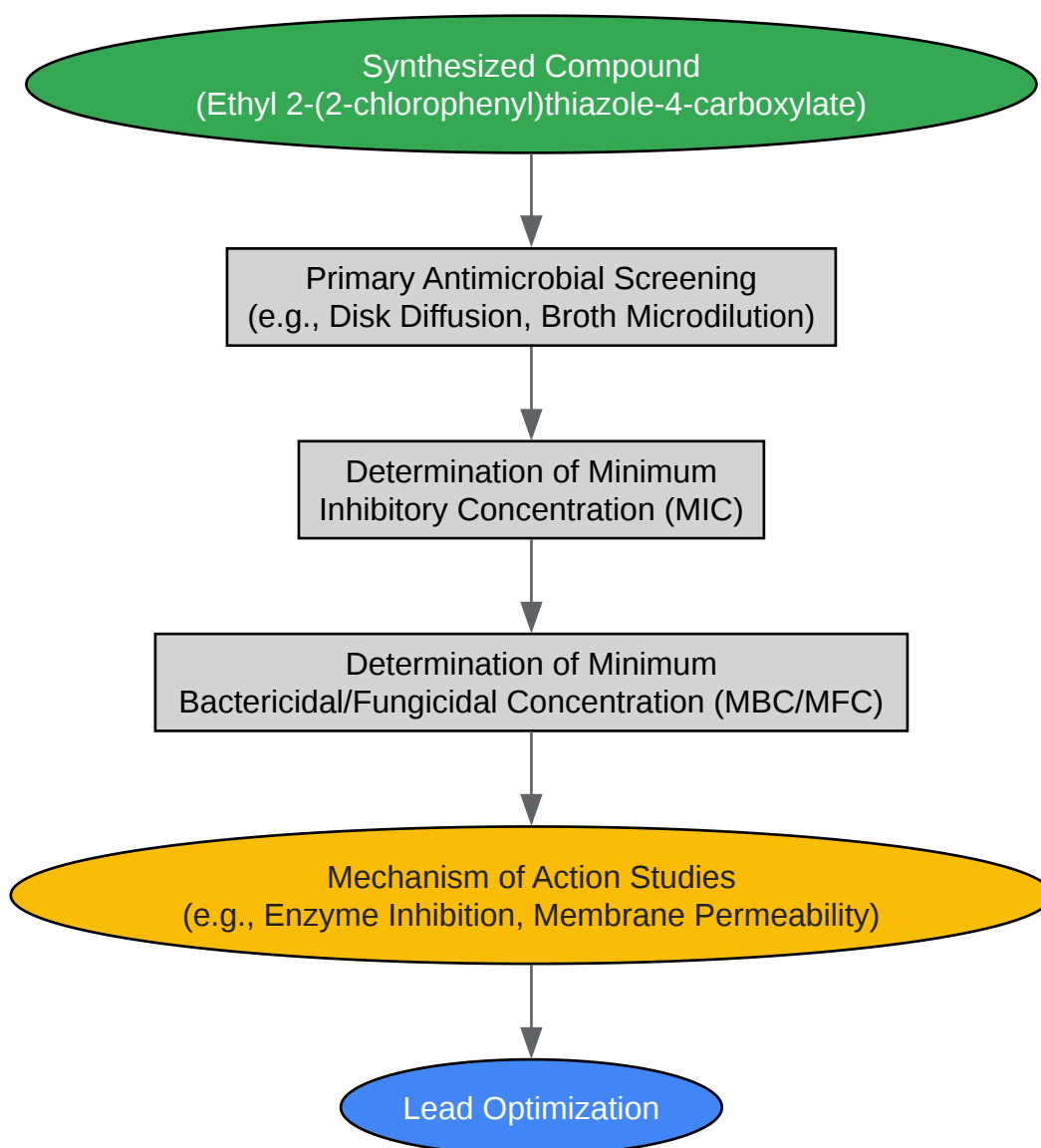
The primary synthetic route for **Ethyl 2-(2-chlorophenyl)thiazole-4-carboxylate** is the Hantzsch thiazole synthesis. This well-established method involves the condensation of an α -haloketone with a thioamide.

General Experimental Protocol: Hantzsch Thiazole Synthesis

The synthesis of 2,4-disubstituted thiazoles generally follows the Hantzsch condensation pathway. The key steps involve the reaction of an α -haloketone with a thioamide. For the synthesis of the title compound, the likely precursors would be a 2-chlorobenzothioamide and an ethyl 2-halo-3-oxobutanoate.

Experimental Workflow: Hantzsch Thiazole Synthesis





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References

- 1. chemimpex.com [chemimpex.com]

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